

Technical Guide: Physicochemical Properties of Propyl 2,4-dioxovalerate

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Compound of Interest

Compound Name: *Propyl 2,4-dioxovalerate*

Cat. No.: *B15175480*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides an in-depth overview of the available physicochemical data for **propyl 2,4-dioxovalerate**. Due to the limited availability of experimental data for this specific compound, this guide also presents data for the closely related analogue, ethyl 2,4-dioxovalerate, as a valuable reference. Furthermore, detailed experimental protocols for determining melting and boiling points are provided to enable researchers to ascertain these properties for **propyl 2,4-dioxovalerate**.

Introduction

Propyl 2,4-dioxovalerate (CAS No. 39526-01-7) is a β -keto ester of interest in various chemical synthesis applications. Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its purification, handling, and use in subsequent reactions. This guide addresses the current data available for **propyl 2,4-dioxovalerate** and provides standardized methodologies for its experimental characterization.

Physicochemical Data

A thorough literature search reveals a scarcity of experimentally determined physical properties for **propyl 2,4-dioxovalerate**. However, substantial data exists for the ethyl analogue, ethyl 2,4-dioxovalerate (CAS No. 615-79-2), which serves as a useful proxy for estimating the properties of the propyl ester. It is anticipated that the melting and boiling points of **propyl 2,4-**

dioxovalerate will be slightly higher than those of its ethyl counterpart due to the increase in molecular weight.

Data Presentation: Comparison of 2,4-Dioxovalerate Esters

| Property | Propyl 2,4-dioxovalerate | Ethyl 2,4-dioxovalerate |
|-------------------|---|---|
| CAS Number | 39526-01-7 | 615-79-2 |
| Molecular Formula | C ₈ H ₁₂ O ₄ | C ₇ H ₁₀ O ₄ |
| Molecular Weight | 172.18 g/mol | 158.15 g/mol |
| Melting Point | Data not available | 16-18 °C[1][2][3] |
| Boiling Point | Data not available | 101-103 °C at 12 mmHg[1][2][3] |

Experimental Protocols

The following are detailed methodologies for the determination of the melting and boiling points of **propyl 2,4-dioxovalerate**.

3.1. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **propyl 2,4-dioxovalerate** is pure and dry. If necessary, pulverize a small amount of the solid using a mortar and pestle.
- Load a capillary tube by pressing the open end into the powdered sample. The sample should be packed to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- If the approximate melting point is unknown, perform a rapid heating to determine a rough range.
- For an accurate measurement, heat the block rapidly to about 15-20 °C below the expected melting point.
- Then, decrease the heating rate to 1-2 °C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).
- Allow the apparatus to cool before repeating the measurement with a fresh sample for accuracy.

3.2. Determination of Boiling Point (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The following micro method is suitable for small sample volumes.

Apparatus:

- Thiele tube or a small beaker with high-boiling mineral oil
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)

- Rubber band or wire to attach the test tube to the thermometer

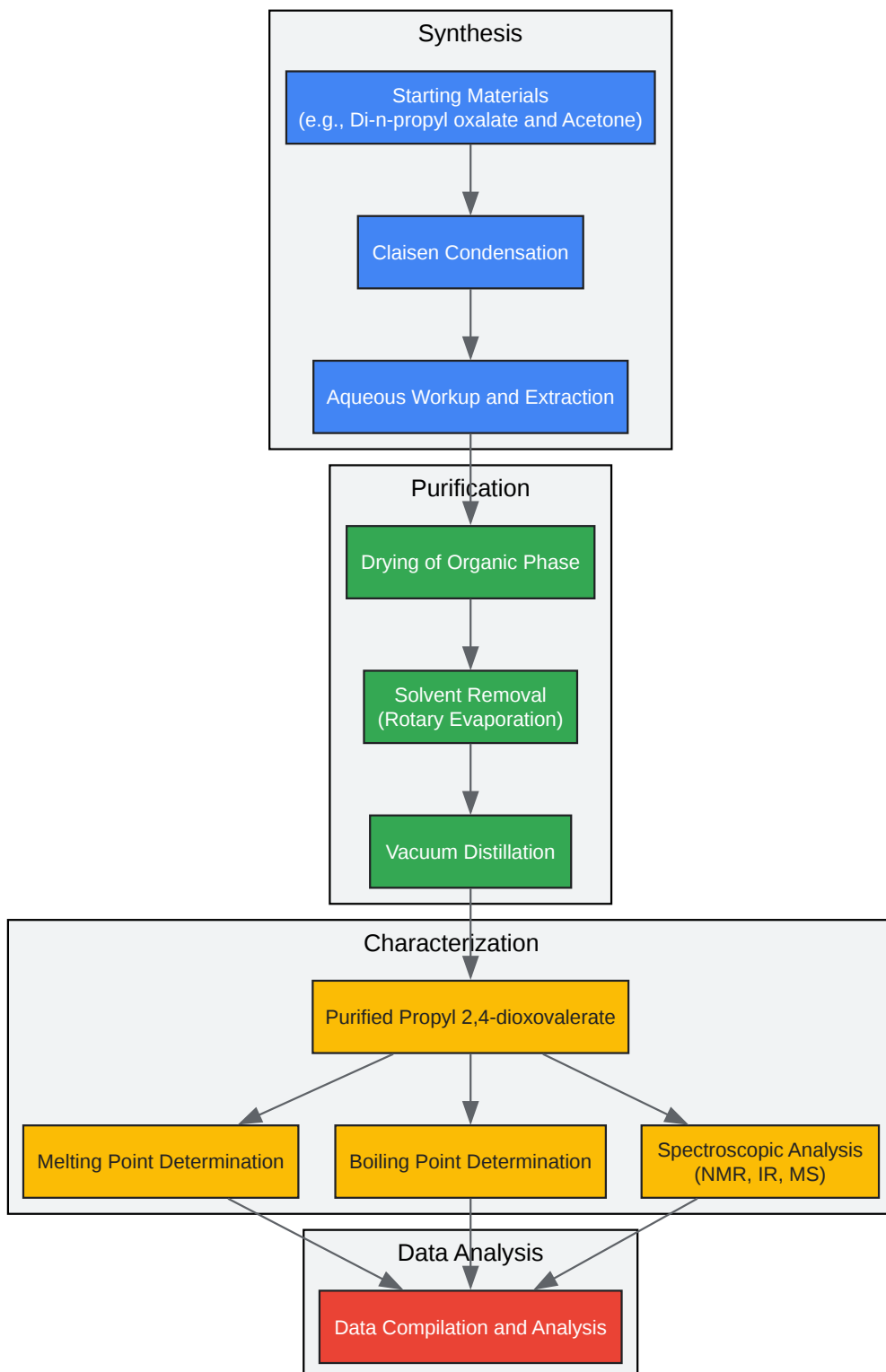
Procedure:

- Add a small amount (0.5-1 mL) of **propyl 2,4-dioxovalerate** to the small test tube.
- Place a capillary tube, with its sealed end facing up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer so that the bulb and the sample are immersed in the oil bath of the Thiele tube. The open end of the test tube should be above the oil level.
- Heat the side arm of the Thiele tube gently with a Bunsen burner or a micro-burner. The convection currents in the oil will ensure uniform heating.
- As the temperature rises, air will be expelled from the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.
- Turn off the heat and allow the oil bath to cool slowly.
- The boiling point is the temperature at which the stream of bubbles slows and the liquid just begins to enter the capillary tube. Record this temperature.
- For accuracy, repeat the procedure after the apparatus has cooled.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of a β -keto ester like **propyl 2,4-dioxovalerate**.

Workflow for Synthesis and Characterization of Propyl 2,4-dioxovalerate

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Caption: Synthesis and Characterization Workflow.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Propyl 2,4-dioxovalerate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15175480#propyl-2-4-dioxovalerate-melting-point-and-boiling-point]

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